

Personal protective equipment for handling tert-Butyl (2,3-dihydroxypropyl)carbamate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tert-Butyl (2,3-dihydroxypropyl)carbamate*

Cat. No.: B163539

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Essential Safety and Handling Guide for tert-Butyl (2,3-dihydroxypropyl)carbamate

This guide provides immediate, essential safety protocols and logistical information for handling **tert-Butyl (2,3-dihydroxypropyl)carbamate** (CAS No. 137618-48-5). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by outlining necessary personal protective equipment (PPE), operational plans, and disposal methods.

Hazard Identification and Personal Protective Equipment

According to GHS classifications, **tert-Butyl (2,3-dihydroxypropyl)carbamate** is identified as a substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^[1] Therefore, adherence to the following PPE guidelines is mandatory.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles that meet ANSI Z87.1 (US) or EN 166 (EU) standards.	Protects against splashes that could cause serious eye irritation.[1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use.	Prevents skin contact and irritation.[1][2] Contaminated gloves should be disposed of in accordance with applicable laws and good laboratory practices.[2]
Skin and Body Protection	A standard laboratory coat should be worn. For larger quantities or where splashing is likely, a chemical-resistant apron is recommended.	Protects skin from potential splashes and contact.
Respiratory Protection	Not typically required under normal laboratory conditions with adequate ventilation (e.g., in a chemical fume hood). If dusts or aerosols are generated, use a NIOSH-approved respirator.	Prevents respiratory irritation from dust or aerosols.[1]

Operational and Disposal Plans

Handling and Storage:

- Handle this compound in a well-ventilated area, preferably within a chemical fume hood.[3]
- Avoid the formation of dust and aerosols.[2]
- Keep the container tightly closed in a dry and well-ventilated place.[2]
- Wash hands thoroughly after handling.[2]

- Do not eat, drink, or smoke when using this product.[2]

Spill Response:

- For spills, sweep up the material and place it into a suitable, closed container for disposal.[4]
- Avoid generating dust.
- Ensure adequate ventilation.

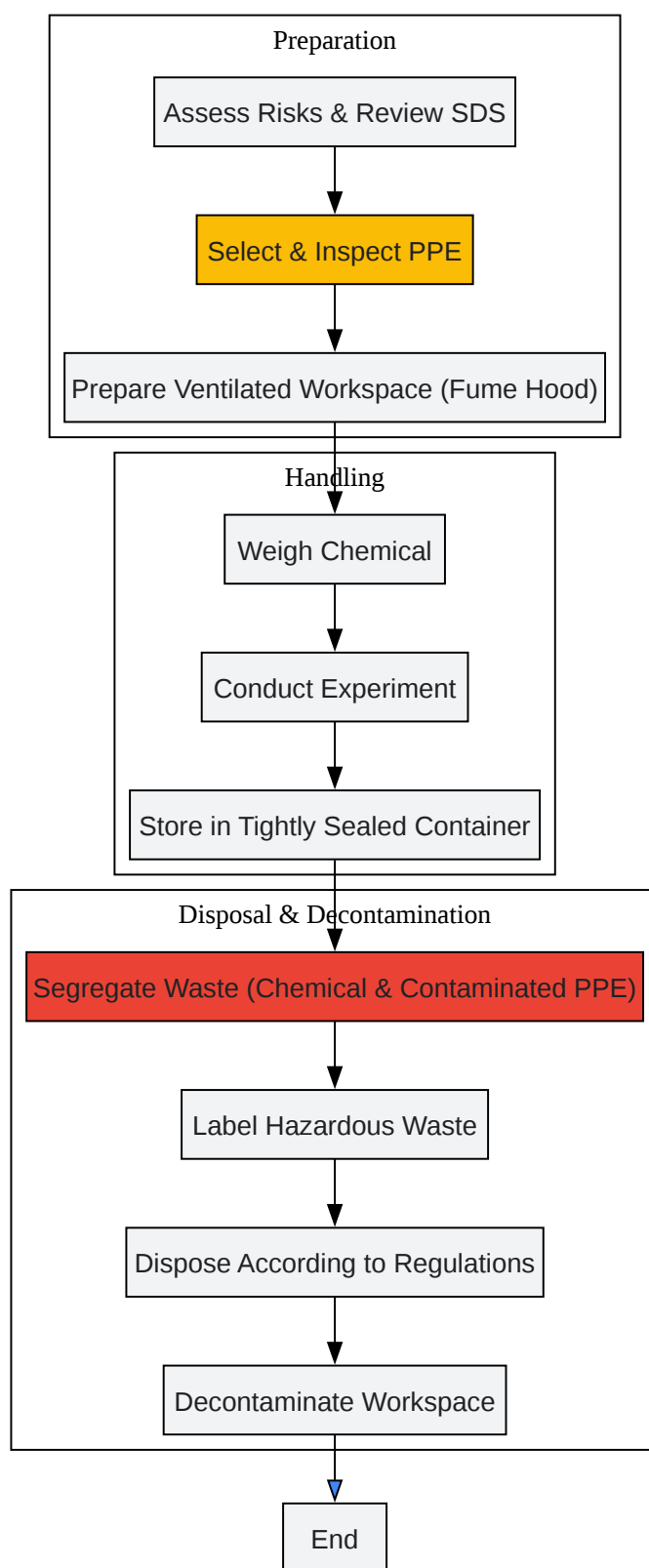
Disposal Plan:

- All waste containing **tert-Butyl (2,3-dihydroxypropyl)carbamate** must be treated as hazardous waste.
- Dispose of the chemical and any contaminated materials in a sealed, clearly labeled, and compatible waste container.
- Contaminated PPE, such as used gloves, should be collected in a designated hazardous waste container.
- Disposal should be carried out in accordance with local, state, and federal regulations.

Experimental Protocols: First Aid Measures

In case of exposure, follow these first-aid measures:

- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration.
- In case of skin contact: Wash off with soap and plenty of water. Consult a physician if irritation persists.[2]
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[2]
- If swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[2]



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Caption: Safe handling workflow for **tert-Butyl (2,3-dihydroxypropyl)carbamate**.

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- To cite this document: BenchChem. [Personal protective equipment for handling tert-Butyl (2,3-dihydroxypropyl)carbamate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b163539#personal-protective-equipment-for-handling-tert-butyl-2-3-dihydroxypropyl-carbamate]

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